

physicochemical properties of 1-Boc-3-Cyano-4-hydroxypyrrolidine

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Compound of Interest

Compound Name:	1-Boc-3-Cyano-4-hydroxypyrrolidine
Cat. No.:	B112211

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In-Depth Technical Guide to 1-Boc-3-Cyano-4-hydroxypyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **1-Boc-3-Cyano-4-hydroxypyrrolidine**, a valuable heterocyclic building block in medicinal chemistry and drug discovery. Due to the limited availability of experimental data for this specific compound, this guide also includes detailed information on its immediate precursor, 1-Boc-3-cyano-4-oxopyrrolidine, to provide a thorough comparative context.

Core Physicochemical Properties

The physicochemical properties of **1-Boc-3-Cyano-4-hydroxypyrrolidine** are essential for its application in synthetic chemistry, influencing factors such as reaction kinetics, solubility, and purification strategies. Below is a summary of the available data for the target compound and its precursor.

Table 1: Physicochemical Properties of 1-Boc-3-Cyano-4-hydroxypyrrolidine

Property	Value
IUPAC Name	tert-butyl 3-cyano-4-hydroxypyrrolidine-1-carboxylate
CAS Number	197143-33-2
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₃
Molecular Weight	212.25 g/mol
Appearance	Not specified (likely a solid)
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

Table 2: Physicochemical Properties of 1-Boc-3-cyano-4-oxopyrrolidine (Precursor)

Property	Value	Citation
IUPAC Name	tert-butyl 3-cyano-4-oxopyrrolidine-1-carboxylate	[1]
CAS Number	175463-32-8	[1][2][3]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₃	[1][2]
Molecular Weight	210.23 g/mol	[1][2]
Appearance	White to light yellow solid	
Melting Point	160-167 °C	[2]
Boiling Point (Predicted)	360.7 ± 42.0 °C	[2]
Density (Predicted)	1.18 ± 0.1 g/cm ³	[2]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[2]

Synthesis and Experimental Protocols

1-Boc-3-Cyano-4-hydroxypyrrolidine is synthesized via the reduction of its corresponding ketone, 1-Boc-3-cyano-4-oxopyrrolidine. The following sections provide detailed experimental protocols for the synthesis of both the precursor and the target compound.

Synthesis of 1-Boc-3-cyano-4-oxopyrrolidine

A common method for the synthesis of 1-Boc-3-cyano-4-oxopyrrolidine involves the Dieckmann condensation of a protected amino ester derivative.[\[4\]](#)

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve ethyl 2-(Boc-(2-cyanoethyl)amino)acetate (16.5 g) in 50 mL of anhydrous ethanol.
- Reagent Addition: In a separate flask, prepare a solution of sodium ethoxide by carefully adding sodium metal (4 g, 0.17 mol) to 100 mL of anhydrous ethanol under reflux conditions.
- Condensation: Slowly add the solution of the amino ester to the sodium ethoxide solution dropwise while maintaining reflux. Continue to heat the reaction mixture at reflux for 1 hour.
[\[2\]](#)
- Work-up: After the reaction is complete, remove the ethanol by distillation under reduced pressure. Dissolve the residue in 100 mL of water and wash with ethyl acetate (2 x 30 mL).
[\[2\]](#)
- Acidification and Extraction: Adjust the pH of the aqueous layer to 4 with 1 mol/L hydrochloric acid. Extract the product with ethyl acetate.
- Purification: Dry the combined organic phases over anhydrous magnesium sulfate, filter, and concentrate the filtrate to approximately 20 mL. The product will precipitate as a white solid. Filter the solid, wash with a small amount of cold ethyl acetate, and dry to yield 1-Boc-3-cyano-4-oxopyrrolidine (16.5 g, 68% yield).
[\[2\]](#)

Synthesis of 1-Boc-3-Cyano-4-hydroxypyrrolidine

The synthesis of **1-Boc-3-Cyano-4-hydroxypyrrolidine** is achieved through the reduction of the ketone functionality of 1-Boc-3-cyano-4-oxopyrrolidine. Sodium borohydride (NaBH_4) is a commonly used reagent for this transformation due to its selectivity for aldehydes and ketones.

[5]

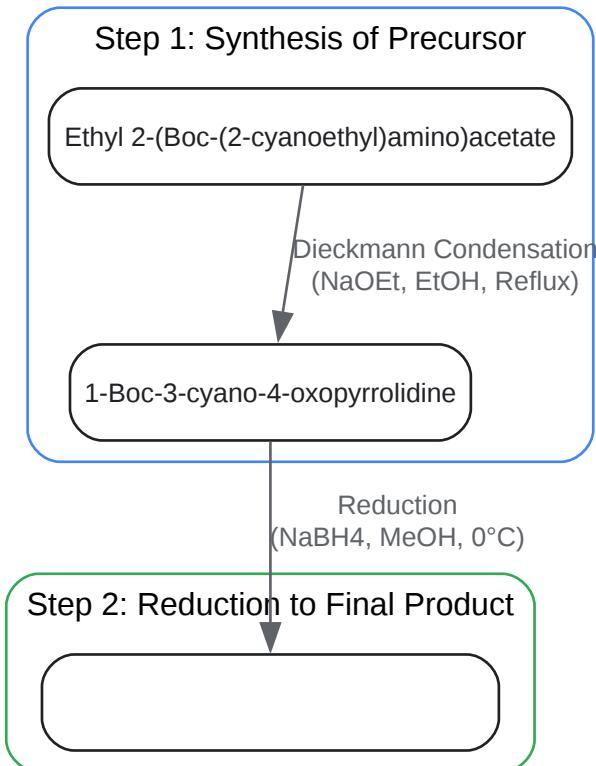
Experimental Protocol:

- Reaction Setup: In a round-bottom flask, dissolve 1-Boc-3-cyano-4-oxopyrrolidine (1 equivalent) in a suitable protic solvent such as methanol or ethanol at room temperature.
- Reduction: Cool the solution to 0 °C in an ice bath. Slowly add sodium borohydride (NaBH_4) (1.5 equivalents) portion-wise to the stirred solution.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quenching: Carefully quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the product from the aqueous mixture with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x volumes).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by column chromatography on silica gel.

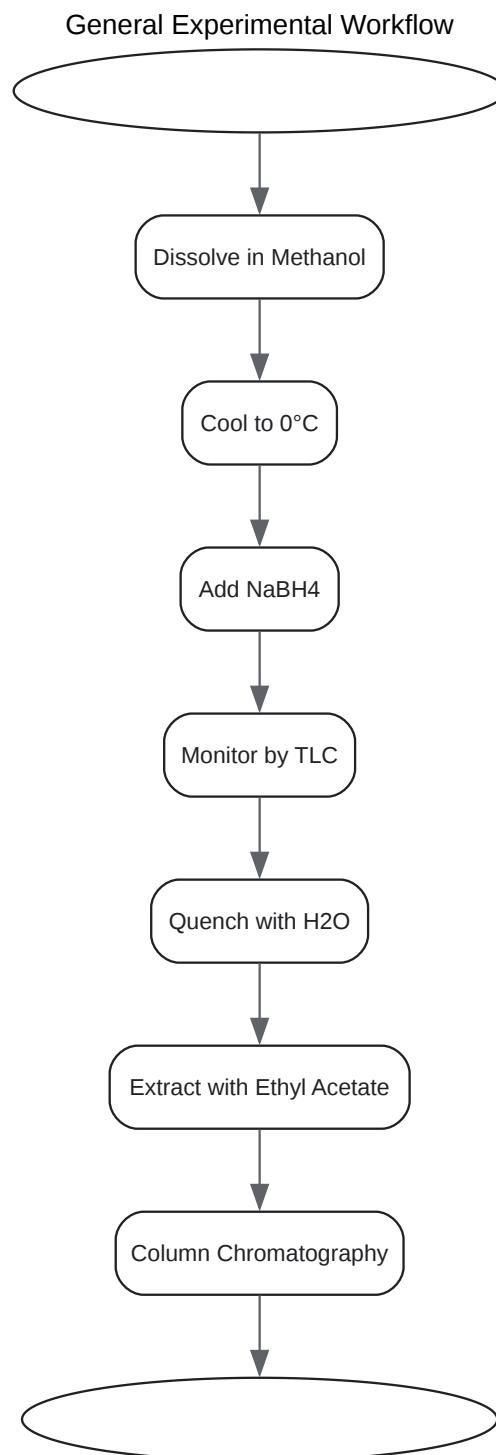
Experimental and Logical Workflow Diagrams

The following diagrams illustrate the synthetic pathway to **1-Boc-3-Cyano-4-hydroxypyrrolidine** and the general workflow for its synthesis and purification.

Synthesis Pathway of 1-Boc-3-Cyano-4-hydroxypyrrolidine

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Caption: Synthetic pathway for **1-Boc-3-Cyano-4-hydroxypyrrolidine**.

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Caption: General experimental workflow for the synthesis of **1-Boc-3-Cyano-4-hydroxypyrrolidine**.

Applications in Drug Development

Pyrrolidine scaffolds are prevalent in a wide range of biologically active molecules and approved pharmaceuticals. The functional groups present in **1-Boc-3-Cyano-4-hydroxypyrrolidine**, namely the protected amine, the nitrile, and the hydroxyl group, offer multiple points for chemical modification, making it a versatile intermediate in the synthesis of compound libraries for drug discovery.^[6] The precursor, 1-Boc-3-cyano-4-oxopyrrolidine, is known to be a key building block in the synthesis of novel napthyridone antibacterials and gemifloxacin derivatives.^{[2][4]} The introduction of a hydroxyl group in **1-Boc-3-Cyano-4-hydroxypyrrolidine** provides an additional site for derivatization and can influence the pharmacokinetic and pharmacodynamic properties of the final drug candidates.

Conclusion

1-Boc-3-Cyano-4-hydroxypyrrolidine represents a valuable, albeit not extensively characterized, building block for synthetic and medicinal chemistry. This guide provides the currently available physicochemical data and detailed, practical protocols for its synthesis from its well-characterized precursor, 1-Boc-3-cyano-4-oxopyrrolidine. The provided workflows and data tables offer a solid foundation for researchers and drug development professionals to incorporate this versatile intermediate into their synthetic strategies. Further experimental characterization of **1-Boc-3-Cyano-4-hydroxypyrrolidine** is warranted to fully elucidate its properties and expand its utility in the development of novel therapeutics.

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